

Cyclo(Asp-Asp): A Technical Guide to its Synthesis and Scientific Significance

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Compound of Interest

Compound Name: Cyclo(Asp-Asp)

Cat. No.: B1588228

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclo(Asp-Asp), a cyclic dipeptide composed of two aspartic acid residues, represents a class of molecules known as 2,5-diketopiperazines (DKPs).[1][2] These cyclic structures grant them unique biochemical properties, most notably enhanced stability and resistance to enzymatic degradation compared to their linear peptide counterparts.[3] This inherent stability makes **Cyclo(Asp-Asp)** and other DKPs promising candidates for applications in pharmacology, where longevity and sustained activity are crucial for therapeutic efficacy.[3][4]

This technical guide provides a comprehensive overview of **Cyclo(Asp-Asp)**, focusing on its synthesis, characterization, and potential biological roles. It is designed to serve as a resource for professionals in drug discovery, biochemistry, and materials science who are interested in the unique potential of cyclic peptides.

Physicochemical and Structural Data

The fundamental properties of **Cyclo(Asp-Asp)** are summarized below. This data is essential for its handling, characterization, and experimental use.

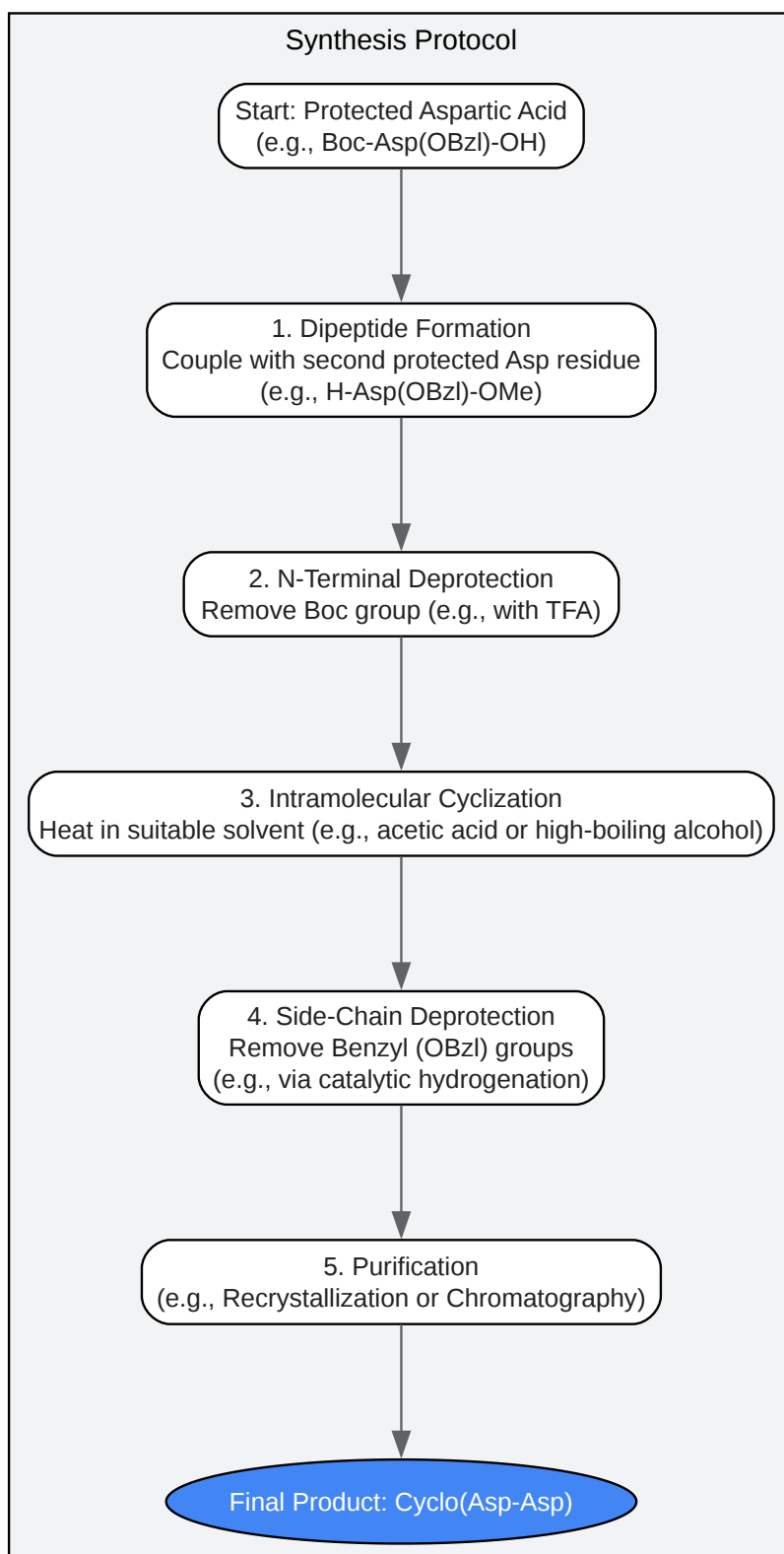
Property	Value	Reference(s)
IUPAC Name	2-[(2S,5S)-5-(carboxymethyl)-3,6-dioxopiperazin-2-yl]acetic acid	[5]
Synonyms	Cyclo(L-Asp-L-Asp), (3S,6S)-3,6-Bis(carboxymethyl)piperazine-2,5-dione	N/A
CAS Number	35309-53-6	[5] [6]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₆	[5] [6]
Molecular Weight	230.17 g/mol	[5] [6]
Appearance	White to off-white powder	[4]
Purity	Typically >98% via chemical synthesis	[3]

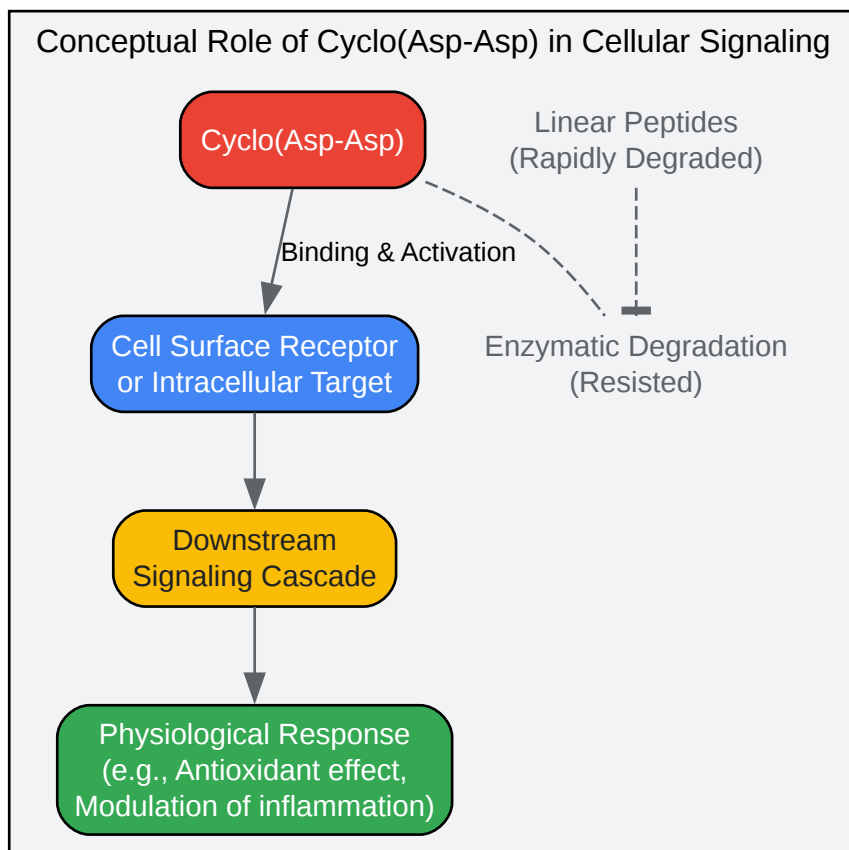
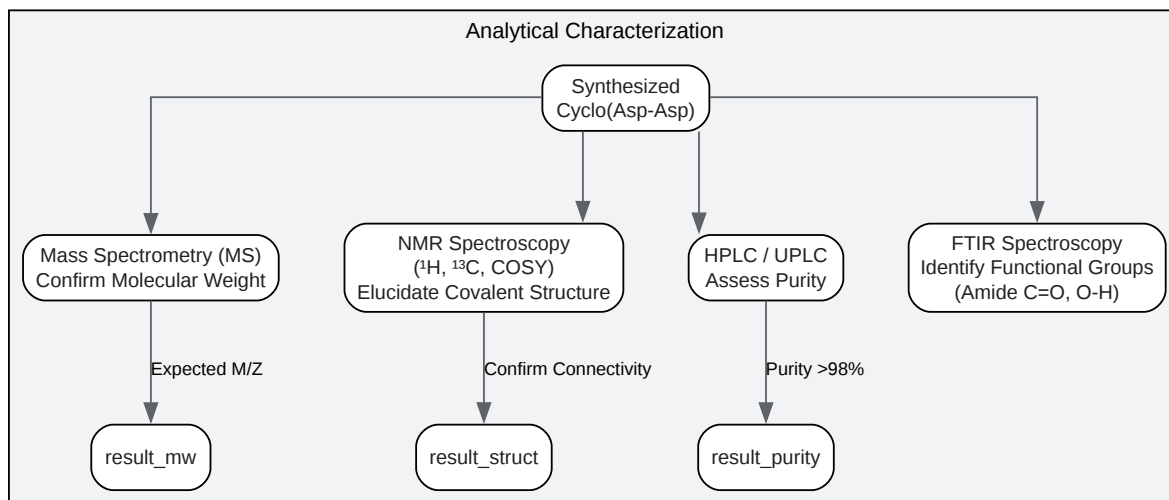
Synthesis of Cyclo(Asp-Asp)

The synthesis of **Cyclo(Asp-Asp)** involves the formation of a dipeptide from two aspartic acid monomers, followed by an intramolecular cyclization to form the diketopiperazine ring. A common challenge in synthesizing peptides containing aspartic acid is the formation of an aspartimide side-product, which can lead to impurities and lower yields.[\[7\]](#)[\[8\]](#) Careful selection of protecting groups and reaction conditions is crucial to minimize this side reaction.

A generalized solution-phase synthesis protocol is outlined below, based on established methods for diketopiperazine formation.[\[5\]](#)[\[9\]](#)

Logical Workflow for Cyclo(Asp-Asp) Synthesis





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